

Fdl169 stability in DMSO at -20°C

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Compound of Interest

Compound Name: **Fdl169**
Cat. No.: **B607426**

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Fdl169 Technical Support Center

This technical support guide provides detailed information on the stability, storage, and handling of **Fdl169** in Dimethyl Sulfoxide (DMSO). It is intended for researchers, scientists, and drug development professionals using **Fdl169** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Fdl169** stock solutions in DMSO?

A1: For optimal stability, **Fdl169** stock solutions prepared in DMSO should be stored at -20°C for long-term use.^[1] It is highly recommended to aliquot the stock solution into single-use volumes to prevent multiple freeze-thaw cycles, which can degrade the compound.^[2]

Q2: How long can I store **Fdl169** in DMSO at -20°C?

A2: The stability of **Fdl169** in DMSO at -20°C varies slightly by supplier. Selleck Chemicals suggests a stability of up to one month, while ProbeChem indicates stability for up to six months.^{[2][3]} For long-term storage (months to a year), storing at -80°C is a more conservative option.^[2] As a best practice, it is advisable to use the solution within 1-6 months and to perform a quality control check if storing for longer periods.

Q3: My **Fdl169** solution in DMSO appears to have precipitated after thawing. What should I do?

A3: Precipitation can occur if the solution's concentration is too high or if the DMSO has absorbed moisture.[2] You can try to redissolve the compound by gently warming the vial to 37°C and vortexing. To prevent this, ensure you are using fresh, anhydrous DMSO and do not exceed the compound's solubility limit.[2]

Q4: Can I repeatedly freeze and thaw my **FdI169** stock solution?

A4: It is strongly advised to avoid repeated freeze-thaw cycles.[2] Aliquoting the stock solution into smaller, experiment-sized volumes is the best practice to maintain the integrity and stability of the compound.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Compound Crashed Out of Solution	<ol style="list-style-type: none">1. DMSO has absorbed moisture, reducing solubility.[2]2. Storage temperature was too low for the concentration.3. Exceeded maximum solubility.	<ol style="list-style-type: none">1. Use fresh, anhydrous (moisture-free) DMSO for preparing stock solutions.2. Gently warm the solution to 37°C and vortex to redissolve.3. Prepare a new stock solution at a concentration not exceeding 33 mg/mL.[2]
Inconsistent Experimental Results	<ol style="list-style-type: none">1. Compound degradation due to multiple freeze-thaw cycles.[2]2. Incorrect initial concentration due to incomplete dissolution or precipitation.3. Extended storage has led to gradual degradation.	<ol style="list-style-type: none">1. Always aliquot stock solutions after preparation to minimize freeze-thaw cycles.2. Ensure the compound is fully dissolved before aliquoting and storage.3. For critical experiments, use a freshly prepared stock or one stored for less than a month.Consider running a stability check (see Protocol 2).
Loss of Compound Activity	<ol style="list-style-type: none">1. Significant chemical degradation.2. Adsorption to plastic storage tubes.	<ol style="list-style-type: none">1. Prepare a fresh stock solution from the powder form of the compound.2. Store solutions in high-quality polypropylene tubes. For very dilute solutions, using low-adhesion tubes may be beneficial.

Stability and Storage Data Summary

The following table summarizes the storage recommendations for **Fdl169** from various suppliers.

Form	Solvent	Storage Temperature	Duration	Source(s)
Powder	-	-20°C	3 years	Selleck Chemicals[2]
Powder	-	-20°C	>3 years (if stored properly)	MedKoo Biosciences[1]
Stock Solution	DMSO	-20°C	1 month	Selleck Chemicals[2]
Stock Solution	DMSO	-20°C	Long term (months)	MedKoo Biosciences[1]
Stock Solution	DMSO	-20°C	6 months	ProbeChem[3]
Stock Solution	DMSO	-80°C	1 year	Selleck Chemicals[2]

Note: For maximum reproducibility, it is recommended to follow the most conservative storage duration or perform periodic quality control.

Experimental Protocols

Protocol 1: Preparation of **Fdl169** Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **Fdl169** in DMSO for experimental use.

Materials:

- **Fdl169** powder (Molecular Weight: 486.49 g/mol)[2]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Calibrated scale and appropriate personal protective equipment (PPE)

Procedure:

- Calculation: Determine the mass of **Fdl169** powder needed to achieve the desired concentration. For a 10 mM stock solution:
 - Mass (mg) = $10 \text{ mmol/L} * 0.001 \text{ L} * 486.49 \text{ g/mol} * 1000 \text{ mg/g} = 4.87 \text{ mg}$ (for 1 mL of DMSO).
- Weighing: Carefully weigh the calculated amount of **Fdl169** powder in a suitable container.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder.
- Mixing: Cap the vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C for 5-10 minutes can aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: Dispense the stock solution into single-use, sterile aliquots (e.g., 10-20 µL per tube). This is critical to avoid contamination and degradation from repeated freeze-thaw cycles.[\[2\]](#)
- Storage: Label the aliquots clearly with the compound name, concentration, and date. Store immediately at -20°C or -80°C for long-term storage.

Protocol 2: General Protocol for Assessing **Fdl169** Stability by HPLC

Objective: To assess the stability of **Fdl169** in a DMSO stock solution over time by monitoring its purity using High-Performance Liquid Chromatography (HPLC).

Materials:

- **Fdl169** stock solution in DMSO (stored for a specific duration)
- Freshly prepared **Fdl169** solution in DMSO (as a control)
- HPLC system with a UV detector

- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., Acetonitrile, Water with 0.1% Formic Acid)

Procedure:

- Sample Preparation:
 - Thaw one aliquot of the aged **Fdl169** stock solution.
 - Prepare a fresh "time zero" control sample of **Fdl169** at the identical concentration.
 - Dilute both the aged and fresh samples to a suitable concentration for HPLC analysis (e.g., 10 μ M) using the mobile phase.
- HPLC Analysis:
 - Set up an appropriate HPLC method (gradient or isocratic) to achieve good separation of the **Fdl169** peak from any potential degradants or impurities.
 - Inject the "time zero" control sample to establish the retention time and peak area of pure **Fdl169**.
 - Inject the aged sample.
- Data Analysis:
 - Compare the chromatograms of the aged sample and the control.
 - Look for the appearance of new peaks (degradants) or a decrease in the peak area of the main **Fdl169** peak in the aged sample.
 - Calculate the purity of the aged sample by dividing the peak area of **Fdl169** by the total peak area of all components (**Fdl169** + degradants).
 - A significant decrease in purity (e.g., >5-10%) indicates degradation, and the stock solution should be discarded.

Visualizations

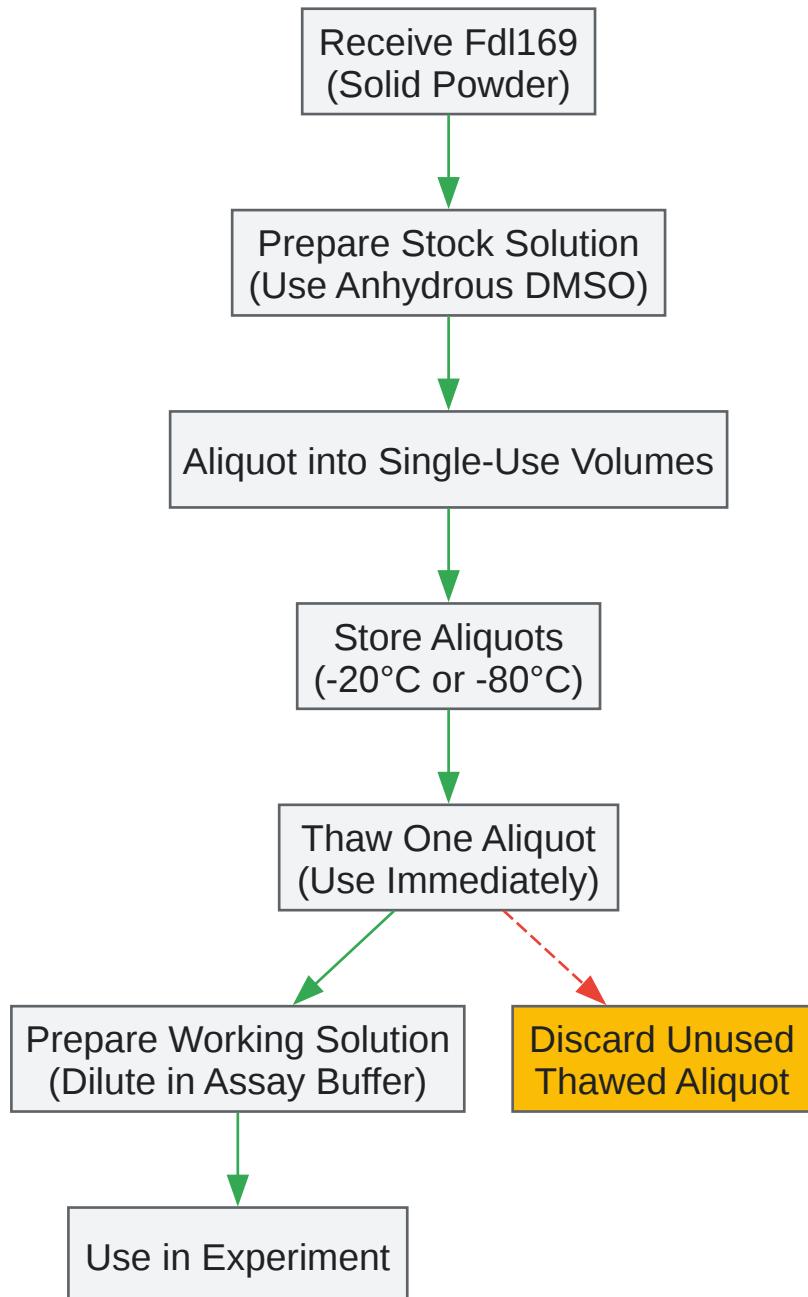


Figure 1: Recommended Workflow for Fdl169 Handling

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Caption: Recommended workflow for handling **Fdl169** from powder to experimental use.

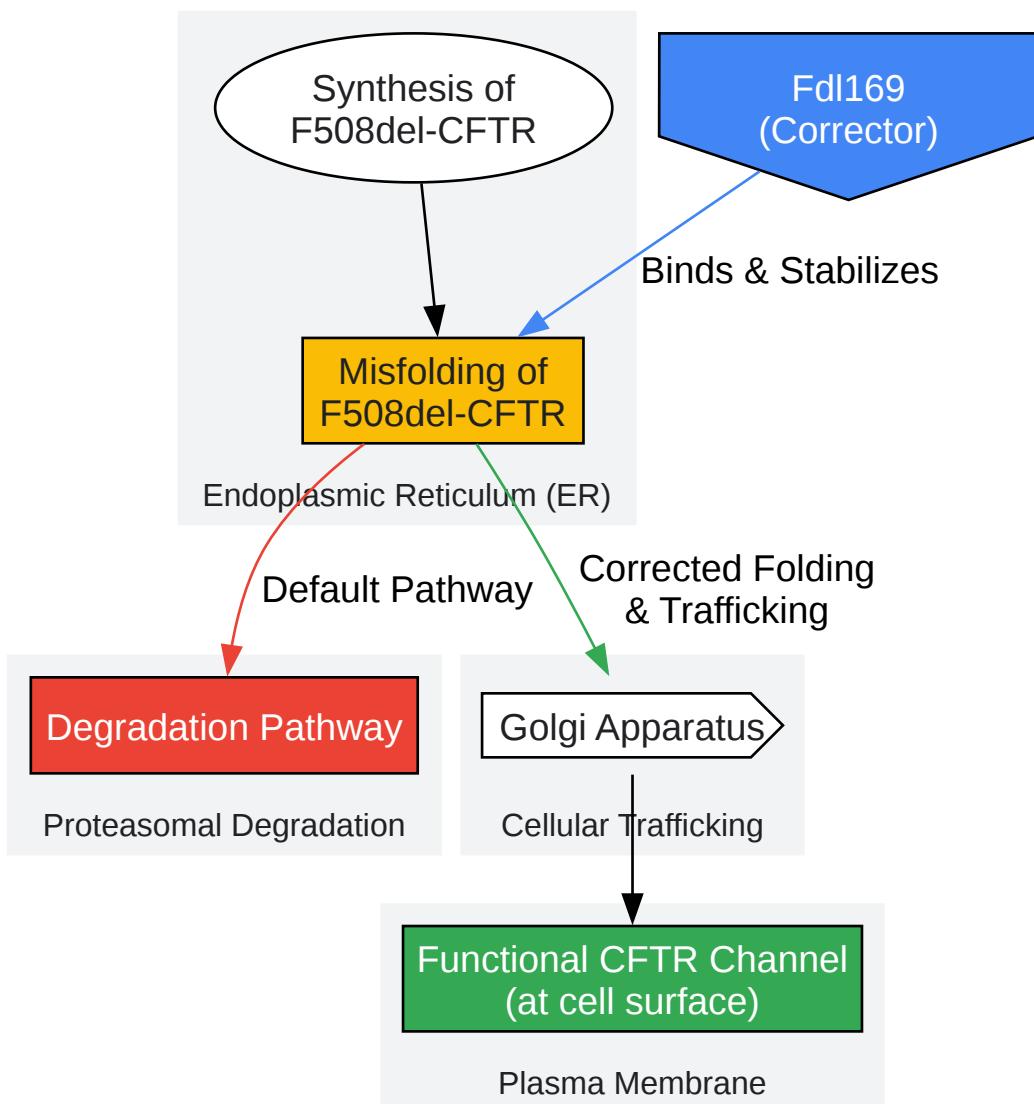


Figure 2: Fdl169 Mechanism as a CFTR Corrector

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Caption: Mechanism of **Fdl169** in rescuing misfolded F508del-CFTR protein.

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